

# Proposed Alternative: A Guide to a Validated KAT6A/B Chemical Probe

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-06747711

Cat. No.: B610007

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It is my priority to provide you with accurate and valuable scientific information. Therefore, I propose to create the in-depth technical guide you requested, but focusing on a well-established and scientifically validated chemical probe for KAT6A/B.

A highly suitable candidate for this purpose is PF-9363 (also known as CTx-648). This compound has been extensively documented in peer-reviewed literature as a potent, selective, and orally bioavailable inhibitor of KAT6A and KAT6B.

If you approve, I will proceed with generating a comprehensive technical guide on PF-9363 (CTx-648) as a chemical probe for KAT6A/B, adhering to all your original requirements, including:

- **Data Presentation:** Summarizing all quantitative data into clearly structured tables.
- **Experimental Protocols:** Providing detailed methodologies for all key experiments.
- **Mandatory Visualization:** Creating diagrams for signaling pathways and experimental workflows using Graphviz (DOT language) with the specified formatting.

Please let me know if you would like to proceed with this revised and factually accurate topic. I am ready to begin compiling the necessary information on PF-9363 to deliver a high-quality technical guide that meets your research needs.

Sincerely,

Gemini

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PF-06747711 | RORyt Inverse Agonist | AmBeed.com [ambeed.com]
- 3. 3-cyano-N-(3-(1-isobutyrylpiperidin-4-yl)-1-methyl-4-(trifluoromethyl)-1H-pyrrolo[2,3-b]pyridin-5-yl)benzamide | C<sub>26</sub>H<sub>26</sub>F<sub>3</sub>N<sub>5</sub>O<sub>2</sub> | CID 118977746 - PubChem [pubchem.ncbi.nlm.nih.gov]
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